

Triclosan-d3: A Technical Guide to its Chemical Properties and Structure

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed overview of the chemical properties, structure, and common applications of **Triclosan-d3**, a deuterated analog of the broad-spectrum antimicrobial agent, Triclosan. The information presented herein is intended to support research, analytical method development, and pharmacokinetic studies.

Core Chemical Properties

Triclosan-d3 is primarily utilized as an internal standard in analytical and pharmacokinetic research.[1] Its stable isotope-labeled structure allows for precise quantification of Triclosan in various matrices, particularly in mass spectrometry and liquid chromatography-based methods. [1]

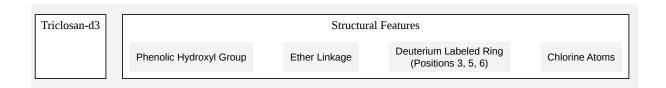
The key chemical and physical properties of **Triclosan-d3** are summarized in the table below for easy reference and comparison.



Property	Value	Citations
CAS Number	1020719-98-5	[1][2][3][4]
Molecular Formula	C12H4D3Cl3O2	[1][4]
Molecular Weight	292.56 g/mol	[2][5][6]
IUPAC Name	5-chloro-2-(2,4-dichloro-3,5,6-trideuteriophenoxy)phenol	[1][6]
Physical Appearance	Off-White to Pale Yellow Oil to Low-Melting Solid	[5][6]
Melting Point	42-45°C	[2][5]
Solubility	Soluble in Chloroform, Methanol, DMSO; Insoluble in Water	[5][7][6][8]
Storage Temperature	Refrigerator or -20°C	[2][5][7][6]

Chemical Structure and Visualization

Triclosan-d3 is a chlorinated, aromatic, polychloro phenoxy phenol, categorized as both an ether and a phenol.[9] It is a deuterated analog of Triclosan, with three deuterium atoms replacing hydrogen atoms on the 2,4-dichlorophenoxy ring. This isotopic labeling is crucial for its use as an internal standard.



Click to download full resolution via product page

Caption: Chemical structure of **Triclosan-d3** highlighting key functional groups.

Experimental Protocols and Applications

Foundational & Exploratory





Triclosan-d3 is an essential tool for the accurate quantification of Triclosan in biological and environmental samples. It is most commonly employed as an internal standard in isotope dilution mass spectrometry methods.

This protocol outlines a typical workflow for the analysis of Triclosan in samples like wastewater or surface water, using **Triclosan-d3** as an internal standard.

1. Sample Preparation and Extraction:

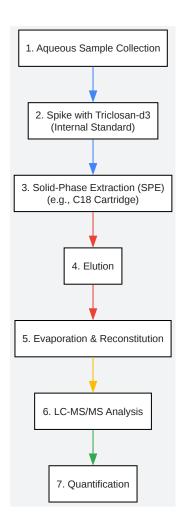
- Collect aqueous samples in glass vessels. To prevent adsorptive losses, add methanol to a final concentration of 25% (v/v) immediately after collection.[10]
- Filter samples containing particulate matter.[10]
- Spike a known concentration of **Triclosan-d3** internal standard into the sample.
- Perform solid-phase extraction (SPE) to concentrate the analyte and remove interfering matrix components. A reversed-phase C18 cartridge is commonly used.[11]
- Elute Triclosan and **Triclosan-d3** from the SPE cartridge using an appropriate organic solvent.
- Evaporate the eluate to dryness under a gentle stream of nitrogen and reconstitute in a suitable solvent for LC-MS analysis.

2. LC-MS/MS Analysis:

- Chromatography: Perform chromatographic separation on a C18 column.
- Mass Spectrometry: Utilize a mass spectrometer, often in negative ion mode, with electrospray ionization (ESI).
- Quantification: Monitor the specific mass-to-charge ratio (m/z) for both Triclosan and
 Triclosan-d3. Construct a calibration curve by plotting the peak area ratio of Triclosan to
 Triclosan-d3 against the concentration of Triclosan standards.[12] The use of the
 isotopically labeled internal standard corrects for variations in extraction efficiency and matrix
 effects.

The following diagram illustrates the logical flow of the analytical protocol described above.





Click to download full resolution via product page

Caption: Workflow for Triclosan quantification using Triclosan-d3 and LC-MS.

Metabolic Pathways

While **Triclosan-d3** is primarily used for analytical purposes, understanding the metabolism of its parent compound, Triclosan, is crucial for interpreting pharmacokinetic data. In biological systems, Triclosan undergoes both Phase I and Phase II metabolism.[12][13] The liver is the main site of Triclosan accumulation and metabolism.[13]

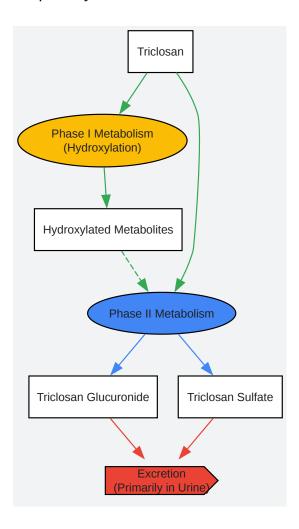
- Phase I Metabolism: This phase primarily involves hydroxylation reactions.[12]
- Phase II Metabolism: The major metabolic pathways are glucuronidation and sulfation,
 where glucuronic acid or a sulfate group is conjugated to the Triclosan molecule, facilitating



its excretion.[12][13] These conjugation reactions are catalyzed by glucuronosyltransferases and sulfotransferases.[13]

The resulting conjugates are primarily excreted in the urine.[14]

The diagram below outlines the primary metabolic transformations of Triclosan.



Click to download full resolution via product page

Caption: Simplified metabolic pathways of Triclosan in biological systems.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.



References

- 1. veeprho.com [veeprho.com]
- 2. chemwhat.com [chemwhat.com]
- 3. Page loading... [wap.guidechem.com]
- 4. Triclosan-D3 | CAS No: 1020719-98-5 [aquigenbio.com]
- 5. TRICLOSAN-D3 CAS#: 1020719-98-5 [amp.chemicalbook.com]
- 6. bocsci.com [bocsci.com]
- 7. file.glpbio.com [file.glpbio.com]
- 8. Triclosan: An Update on Biochemical and Molecular Mechanisms PMC [pmc.ncbi.nlm.nih.gov]
- 9. Triclosan Wikipedia [en.wikipedia.org]
- 10. nemi.gov [nemi.gov]
- 11. Determination of triclosan in aqueous samples using solid-phase extraction followed by on-line derivatization gas chromatography-mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. dioxin20xx.org [dioxin20xx.org]
- 13. researchgate.net [researchgate.net]
- 14. Triclosan | C12H7Cl3O2 | CID 5564 PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Triclosan-d3: A Technical Guide to its Chemical Properties and Structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b564716#triclosan-d3-chemical-properties-and-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.



Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com